

proper handling and storage procedures for cis-1,2-Cyclopentanedicarboxylic anhydride

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Compound of Interest

Compound Name: *cis-1,2-Cyclopentanedicarboxylic anhydride*

Cat. No.: B1366716

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An in-depth technical guide for researchers, scientists, and drug development professionals on the proper handling and storage procedures for **cis-1,2-Cyclopentanedicarboxylic anhydride**.

Technical Support Center: cis-1,2-Cyclopentanedicarboxylic Anhydride

Welcome to the technical support guide for **cis-1,2-Cyclopentanedicarboxylic Anhydride** (CAS No: 35878-28-5). This resource is designed to provide researchers and drug development professionals with practical, field-proven insights into the handling, storage, and troubleshooting of this versatile organic intermediate. Our goal is to ensure the integrity of your starting material, leading to more reliable and reproducible experimental outcomes.

This compound is a key building block in the synthesis of various molecules, including proline derivatives and inhibitors for targets like the hepatitis C virus protease.^{[1][2][3]} Its utility, however, is contingent on its purity, which can be compromised by improper handling.

Quick Reference Data

For immediate access to critical information, please refer to the summary table below.

Property	Value	Source(s)
CAS Number	35878-28-5	[1] [2] [4] [5]
Molecular Formula	C ₇ H ₈ O ₃	[1] [2] [5]
Molecular Weight	140.14 g/mol	[1] [2] [5]
Appearance	White to off-white solid/powder	[1] [4]
Melting Point	73-74 °C	[1] [2] [3] [4]
Boiling Point	100-102 °C @ 1.5 Torr; 84-86 °C @ 0.5 Torr	[1] [2] [3] [4]
Primary Hazard	Causes serious eye damage and skin irritation	[1] [3] [4]
Recommended Storage	Tightly sealed, dry, cool conditions. Freezer storage (-20°C) is recommended for long-term stability.	[1] [2] [3] [4]

Frequently Asked Questions (FAQs)

This section addresses common queries regarding the day-to-day use of **cis-1,2-Cyclopentanedicarboxylic anhydride**.

Q1: What is the primary cause of degradation for this anhydride?

A: The primary cause of degradation is hydrolysis. As a cyclic anhydride, the molecule is susceptible to reaction with water (moisture). Even atmospheric humidity can be sufficient to slowly hydrolyze the anhydride ring, converting it to the corresponding **cis-1,2-Cyclopentanedicarboxylic acid**.[\[6\]](#)[\[7\]](#) This conversion compromises the purity of the material and can significantly impact reaction stoichiometry and yield.

Q2: There are conflicting storage recommendations (Room Temperature vs. Freezer). Which is correct?

A: This is an excellent question that highlights the importance of intended use duration.

- Short-Term Storage (days to weeks): Storing the container tightly sealed in a cool, dry, and well-ventilated place at room temperature is acceptable.[4][5] The most critical factor is preventing moisture ingress.
- Long-Term Storage (months to years): For long-term preservation of purity, storing the anhydride in a freezer at or below -20°C is the authoritative recommendation.[1][2][3] This significantly slows the rate of any potential degradation, including hydrolysis from trace moisture.

The Senior Scientist's Recommendation: Always store **cis-1,2-Cyclopentanedicarboxylic anhydride** in a desiccator, regardless of temperature. For long-term storage, place the sealed container inside a desiccator that is then stored in a freezer.

Q3: What personal protective equipment (PPE) is necessary when handling this compound?

A: Based on safety data sheets, this compound can cause serious eye damage and skin irritation.[1][4] Therefore, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.[4][8]
- Hand Protection: Wear suitable protective gloves (e.g., nitrile).[4][9]
- Body Protection: A standard laboratory coat is required.[4][9] All handling of the solid powder should be performed in a well-ventilated area or, preferably, inside a chemical fume hood to avoid inhalation of dust.[4]

Q4: Can I use a standard lab balance to weigh the anhydride?

A: Yes, but speed and environment are critical. Due to its hygroscopic nature (tendency to absorb moisture), prolonged exposure to ambient air should be minimized. Work efficiently to weigh the desired amount and securely reseal the main container immediately. If possible, perform weighing in a glove box with a dry atmosphere or in a room with controlled low humidity.

Troubleshooting Guide

This guide provides a systematic approach to resolving specific issues you may encounter during your experiments.

Issue 1: Low or No Yield in a Reaction Where the Anhydride is a Limiting Reagent

- Potential Cause: The most likely culprit is that the anhydride has partially or fully hydrolyzed to **cis-1,2-Cyclopentanedicarboxylic acid**. The dicarboxylic acid will not participate in the reaction in the same manner as the anhydride, leading to poor results.
- Troubleshooting Protocol:
 - Visual Inspection: Examine the reagent. Has the normally free-flowing powder become clumped, sticky, or hard? This is a physical sign of moisture absorption.
 - Melting Point Analysis: This is a definitive test. Prepare a small sample in a capillary tube and measure its melting point.
 - Expected Result: Pure **cis-1,2-Cyclopentanedicarboxylic anhydride** has a sharp melting point between 73-74 °C.[1][2][3][4]
 - Problem Indicator: A melting point that is depressed (lower than 73°C) and broad (melts over a range of several degrees) strongly indicates the presence of the dicarboxylic acid impurity.
 - Confirmation (Optional): An infrared (IR) spectrum can confirm hydrolysis. The anhydride will show characteristic C=O stretches around 1780 cm^{-1} and 1850 cm^{-1} . The diacid will have a very broad O-H stretch from $\sim 2500\text{-}3300\text{ cm}^{-1}$ and a different C=O stretch around 1700 cm^{-1} .
 - Solution: If the material is degraded, it should be discarded and a new, unopened container should be used. Attempting to "dry" the hydrolyzed material is not feasible as the covalent bond has already been broken.

Issue 2: Reagent Fails to Dissolve Completely in an Aprotic Solvent

- Potential Cause: While the anhydride is soluble in many common organic solvents, the hydrolyzed diacid form may have different solubility characteristics, often being less soluble

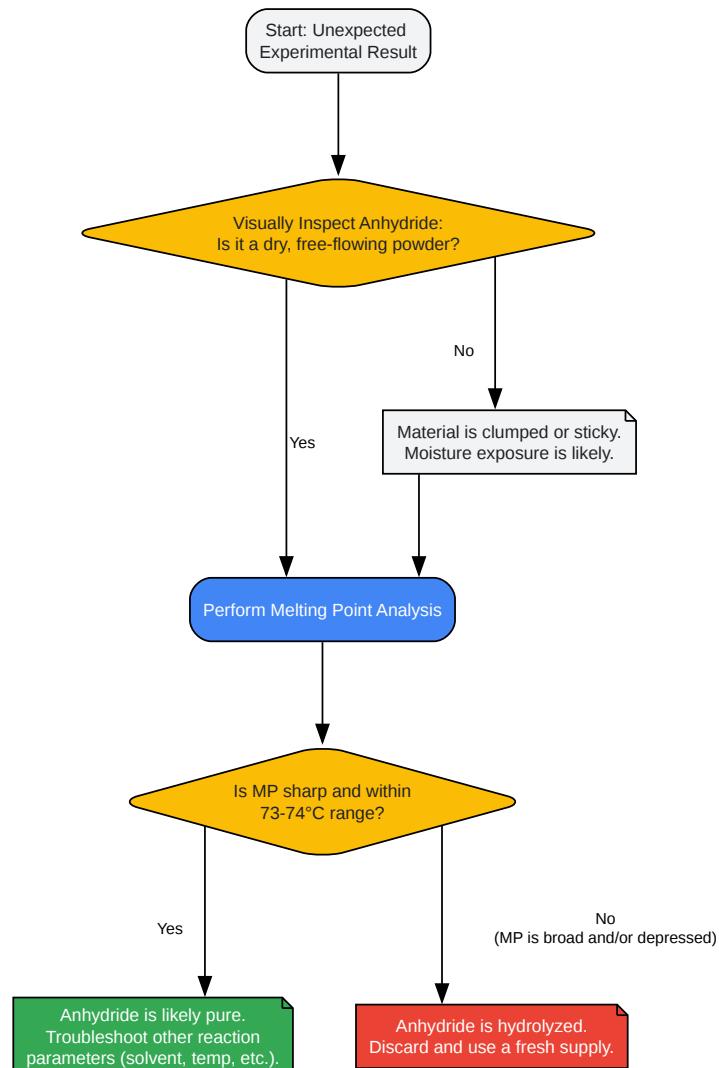
in nonpolar aprotic solvents.

- Troubleshooting Protocol:

- Verify Solvent Purity: Ensure your solvent is anhydrous. Using a freshly opened bottle of anhydrous solvent or solvent from a purification system is best practice.
- Perform a Solubility Test: In a separate vial, attempt to dissolve a small amount of the suspect anhydride in the intended solvent. If insolubility is observed, it corroborates the hypothesis of hydrolysis.
- Cross-reference with Melting Point: Perform the melting point analysis described in Issue 1 to confirm degradation.
- Solution: Use a fresh, confirmed-pure supply of the anhydride.

Troubleshooting Workflow Diagram

The following diagram outlines the decision-making process when encountering unexpected experimental results with **cis-1,2-Cyclopentanedicarboxylic anhydride**.

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Caption: Troubleshooting workflow for **cis-1,2-Cyclopentanedicarboxylic anhydride**.

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